

Comprehensive Guide to the Solubility and Stability of 3-Nitroquinoline

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Compound of Interest

Compound Name: 3-Nitroquinoline

CAS No.: 17576-53-3

Cat. No.: B096883

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Executive Summary

3-Nitroquinoline (CAS: 12408-11-6) is a significant heteroaromatic compound used primarily as a precursor in organic synthesis and as a reference standard in mutagenicity studies (often as a structural analog to the potent carcinogen 4-nitroquinoline-1-oxide).^[1] Its utility is defined by its solubility in polar aprotic solvents and its susceptibility to photoreduction. This guide synthesizes physicochemical data with practical laboratory protocols to ensure reproducible experimental outcomes.

Physicochemical Characterization

Understanding the fundamental properties of **3-Nitroquinoline** is a prerequisite for selecting appropriate solvents and storage conditions.

Property	Value / Description	Context
CAS Number	12408-11-6	Unique Identifier
Molecular Formula	C ₉ H ₆ N ₂ O ₂	Nitro-substituted quinoline scaffold
Molecular Weight	174.16 g/mol	--
Appearance	Yellow crystalline solid	Typical of nitro-aromatics due to n → π* transitions
LogP (Octanol/Water)	~1.4 – 2.0 (Calculated)	Indicates moderate lipophilicity; poor water solubility
pKa	~2.5 (Quinoline nitrogen)	Weakly basic; protonation possible in strong acids

Solubility Profile and Solvent Selection

The solubility of **3-Nitroquinoline** is governed by the interaction between its hydrophobic aromatic rings/nitro group and the solvent's polarity.

Solubility Data Summary

Qualitative assessment based on polarity indices and structural analogs.

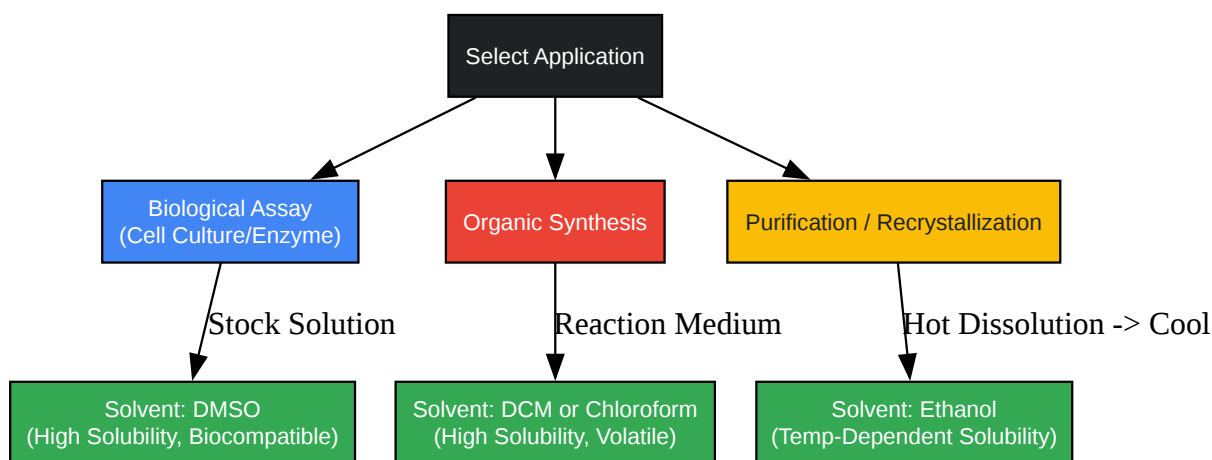
Solvent	Solubility Rating	Primary Application
DMSO (Dimethyl Sulfoxide)	High (>50 mg/mL)	Biological assays, stock solutions
Chloroform / DCM	High	Synthetic extractions, NMR analysis
Acetone / Ethyl Acetate	Moderate to High	Purification, chromatography
Ethanol / Methanol	Moderate (Heat often req.)	Recrystallization
Water	Low / Insoluble (<0.1 mg/mL)	Precipitation medium

Solvent Selection Logic

- For Biological Assays: DMSO is the gold standard. It solubilizes the hydrophobic core effectively. Caution: Ensure the final DMSO concentration in cell culture is <0.1% to avoid solvent toxicity.
- For Synthesis: Chloroform or Dichloromethane (DCM) are preferred for reactions requiring non-nucleophilic media.
- For Recrystallization: Ethanol is ideal. The compound is soluble in hot ethanol but precipitates upon cooling, maximizing recovery.

Solvent Selection Decision Tree

The following diagram illustrates the logical flow for selecting a solvent based on the intended experimental application.



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Figure 1: Decision matrix for solvent selection based on experimental requirements.

Stability and Degradation Mechanisms

3-Nitroquinoline is relatively stable under standard laboratory conditions but exhibits specific sensitivities that must be managed.

Photostability (Critical)

Like many nitro-aromatics, **3-Nitroquinoline** is photosensitive. Exposure to UV or intense visible light can induce photoreduction.

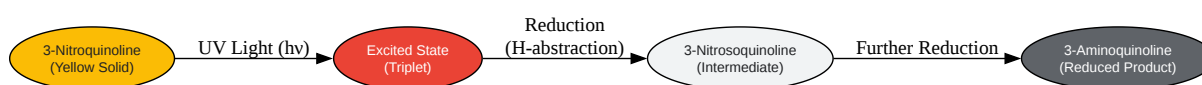
- Mechanism: The nitro group ($-\text{NO}_2$) can be reduced to a nitroso ($-\text{NO}$) or hydroxylamine ($-\text{NHOH}$) intermediate, and eventually to an amine ($-\text{NH}_2$), often accompanied by ring degradation or dimerization.
- Impact: Changes in color (darkening of yellow powder) and appearance of impurity peaks in HPLC.

Chemical Stability[3]

- Hydrolysis: Stable in neutral and moderately acidic/basic aqueous suspensions.
- Thermal: Stable up to its melting point. Avoid prolonged heating $>100^\circ\text{C}$ in air to prevent oxidative degradation.

Degradation Pathway Visualization

The following diagram outlines the theoretical photodegradation pathway common to nitroquinolines.



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Figure 2: Simplified photodegradation pathway of **3-Nitroquinoline** upon UV exposure.

Experimental Protocols

Standardized Stock Solution Preparation (10 mM in DMSO)

This protocol ensures a stable stock for biological testing.

- Weighing: Accurately weigh 1.74 mg of **3-Nitroquinoline** into a sterile, amber microcentrifuge tube.
 - Why Amber? To prevent photodegradation during handling.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (biotech grade).
- Dissolution: Vortex vigorously for 30 seconds. Sonicate for 5 minutes if visual particulates remain.
 - Check: Solution should be clear and yellow.
- Storage: Aliquot into small volumes (e.g., 50 μ L) to avoid freeze-thaw cycles. Store at -20°C.

Solubility Determination Protocol (Shake-Flask Method)

Use this workflow to determine exact solubility in a novel solvent.

- Saturation: Add excess **3-Nitroquinoline** solid to 1 mL of the target solvent in a glass vial.
- Equilibration: Shake at constant temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter the suspension through a 0.45 μ m PTFE syringe filter (PTFE is resistant to most organic solvents).
- Quantification: Dilute the filtrate and analyze via UV-Vis spectrophotometry (approx. λ_{max} ~260-300 nm) or HPLC against a standard curve.

Handling and Safety (HSE)

- Mutagenicity: **3-Nitroquinoline** is a structural analog of 4-nitroquinoline-1-oxide (a potent mutagen). Treat as a suspected mutagen.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle powder in a fume hood to avoid inhalation.
- Waste Disposal: Dispose of as hazardous organic waste (halogenated/non-halogenated depending on solvent). Do not pour down the drain.

References

- PubChem.**3-Nitroquinoline** (CID 25551) - Physicochemical Properties.[1] National Library of Medicine. Available at: [\[Link\]](#)
- National Toxicology Program (NTP). Testing Status of Nitroquinolines. U.S. Department of Health and Human Services.
- ChemIDplus.**3-Nitroquinoline** - RN: 12408-11-6.[1] U.S. National Library of Medicine. Available at: [\[Link\]](#)
- Sigma-Aldrich. Safety Data Sheet (SDS) for Nitroquinoline Derivatives.

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Sources

- 1. 3-Nitroquinoline | C₉H₆N₂O₂ | CID 25551 - PubChem [pubchem.ncbi.nlm.nih.gov]
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